

Trimethylhydrazine: An In-depth Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Trimethylhydrazine

Cat. No.: B156840

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Trimethylhydrazine** (TMH). It includes detailed experimental protocols and explores its potential biological interactions, offering a valuable resource for its application in research and development.

Core Physical and Chemical Properties

Trimethylhydrazine is a colorless, flammable, and highly reactive liquid.^[1] Due to its potential for explosion when in contact with air or oxidizing agents, it must be handled with extreme caution.^[1] It is also recognized as a carcinogen and can cause severe irritation to the eyes, skin, and respiratory system.^[1]

Physical Properties

The fundamental physical characteristics of **Trimethylhydrazine** are summarized in Table 1 for easy reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₁₀ N ₂	[1][2][3][4]
Molecular Weight	74.12 g/mol	[1][2][3][4]
Boiling Point	49.3 °C to 87.98 °C	[1][2][3]
Melting Point	Approximately -71.91 °C	[1][2]
Density	0.787 to 0.8648 g/cm ³ (estimate)	[1][2][3]
Solubility	Very soluble in water (1000 g/L at 25 °C)	[5]
Vapor Pressure	300 mmHg at 25°C	[1]
Refractive Index	~1.4212 (estimate)	[1][2]
CAS Number	1741-01-1	[1][2][3][4]

Chemical Properties

The chemical behavior of **Trimethylhydrazine** is dictated by the presence of nitrogen atoms with lone pairs of electrons, conferring basic and nucleophilic properties.

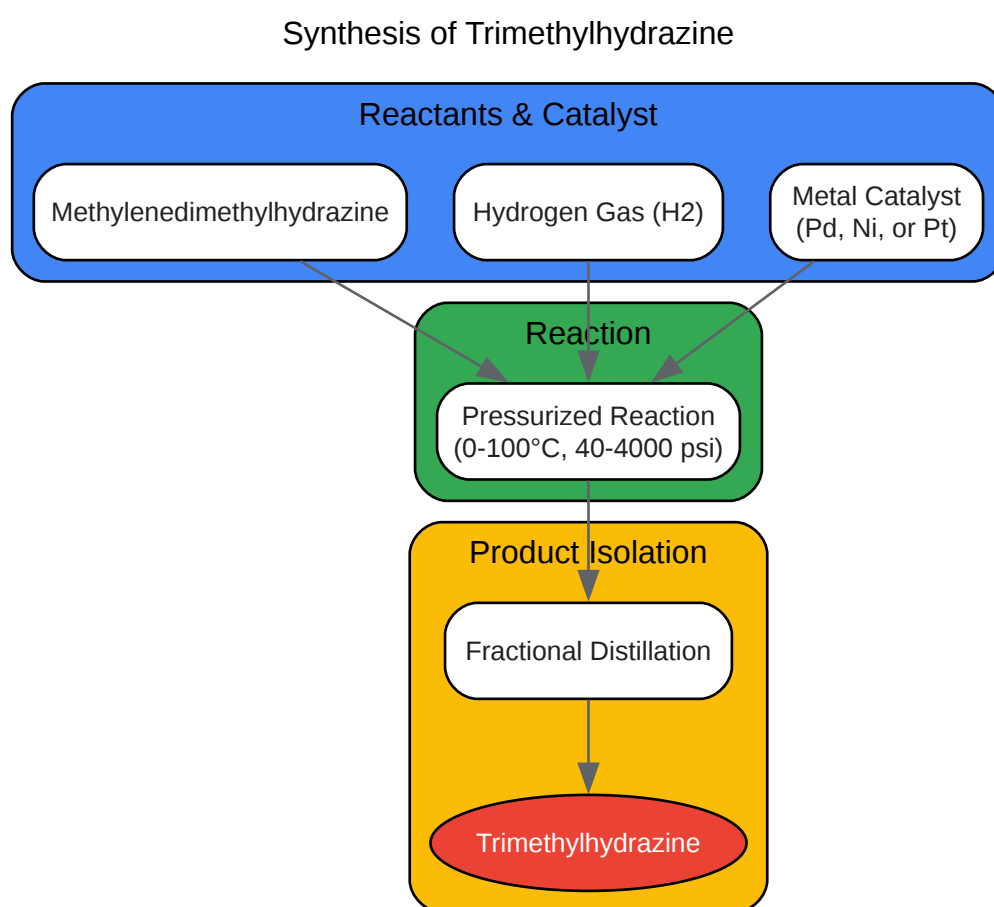
Property	Value/Description	Reference
pKa	9.15 ± 0.70 (Predicted)	[1][2]
Reactivity	Highly reactive with oxidizing agents.[1] Its derivative, 1,1,1-Trimethylhydrazinium Iodide, is a potent aminating reagent.[6] The nucleophilicity of trimethylhydrazine has been a subject of study.[7]	
Synonyms	1,1,2-Trimethylhydrazine, N,N,N'-Trimethylhydrazine	[1][2][3][4]

Experimental Protocols

Synthesis of Trimethylhydrazine via Catalytic Hydrogenation

A documented method for the synthesis of **Trimethylhydrazine** involves the catalytic hydrogenation of methylenedimethylhydrazine.[8]

Experimental Workflow: Catalytic Hydrogenation



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Caption: Catalytic hydrogenation of methylenedimethylhydrazine to produce **Trimethylhydrazine**.

Detailed Methodology:[8]

- **Reactant Charging:** In a pressure-resistant vessel, place methylenedimethylhydrazine and a metal catalyst. The catalyst can be palladium on charcoal, Raney nickel, or platinum oxide.
- **Pressurization and Heating:** Seal the vessel and introduce hydrogen gas to a pressure ranging from approximately 40 to 4000 psi. The reaction mixture is then heated to a temperature between 0°C and 100°C.
- **Reaction:** The mixture is agitated, for instance by shaking, for a duration sufficient to ensure the reaction goes to completion, which can be several hours.
- **Product Recovery:** After the reaction, the vessel is cooled and depressurized. The resulting reaction product mixture is then subjected to fractional distillation to isolate and purify the **Trimethylhydrazine**.

Analytical Methods

The analysis of hydrazines, including **Trimethylhydrazine**, can be performed using standard laboratory techniques such as:

- Gas Chromatography (GC)[9][10][11]
- High-Performance Liquid Chromatography (HPLC)[9][12]
- Spectrophotometry[9][12]

For biological samples, preparation often involves derivatization to enhance detection and separation.[12]

Biological Activity and Potential Signaling Pathway Interactions

Known Biological Effects

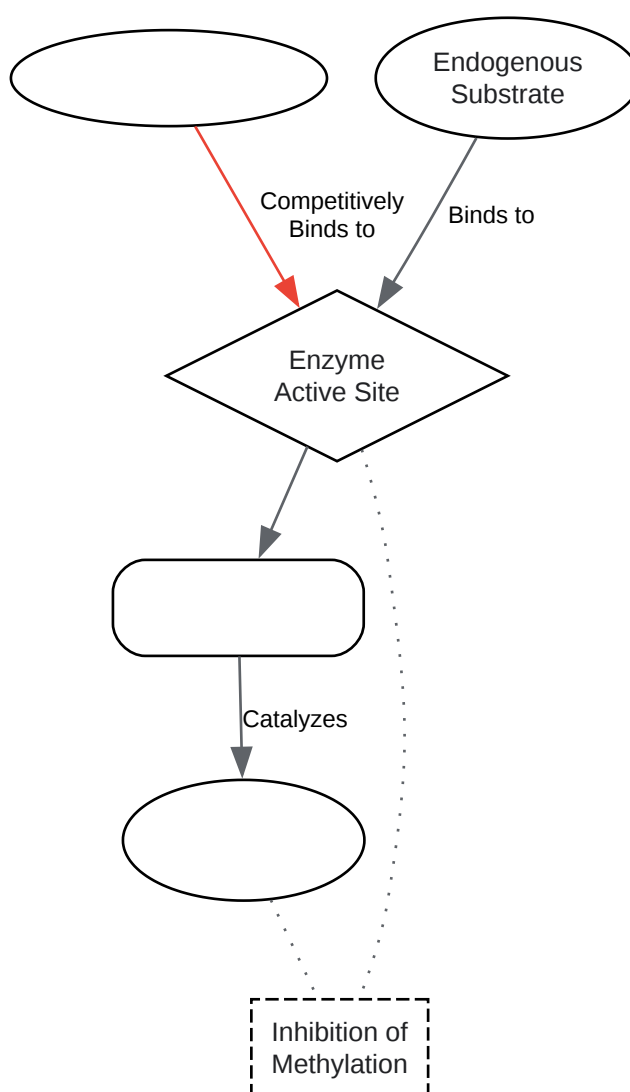
Studies have shown that **Trimethylhydrazine** hydrochloride can act as a tumor-inducing agent in mice, leading to the development of tumors in blood vessels, lungs, and kidneys.[13] This highlights the need for careful handling and assessment of its toxicological profile in any application. The broader class of compounds known as hydrazones exhibits a wide range of

biological activities, including antimicrobial, anticonvulsant, and anti-inflammatory properties. [14][15]

Hypothetical Signaling Pathway Interaction

Given its chemical structure as a methylated amine, **Trimethylhydrazine** could potentially interact with biological pathways involving methyltransferases. It might act as a competitive inhibitor by binding to the active site of these enzymes, thereby preventing the binding of the natural substrate.

Logical Relationship: Competitive Inhibition of a Methyltransferase



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